

# thermal properties of hexadecane for phase change materials

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexadecane

Cat. No.: B031444

[Get Quote](#)

An In-depth Technical Guide to the Thermal Properties of **Hexadecane** for Phase Change Material Applications

For Researchers, Scientists, and Drug Development Professionals

**Hexadecane** (C<sub>16</sub>H<sub>34</sub>), a linear n-alkane, is a prominent organic phase change material (PCM) utilized in thermal energy storage applications.[1] Its appeal lies in a high latent heat of fusion and a phase transition temperature suitable for a variety of thermal management tasks, including those in building energy systems, electronic cooling, and specialized transport containers.[1][2] This guide provides a comprehensive overview of the core thermal properties of **hexadecane**, detailed experimental protocols for their characterization, and a logical workflow for its evaluation as a PCM.

## Quantitative Thermal Properties of Hexadecane

The thermophysical properties of **hexadecane** are crucial for designing and modeling thermal energy storage systems. These properties, including melting point, latent heat of fusion, thermal conductivity, specific heat capacity, and density, are summarized below.

## Phase Transition Properties

The melting point and latent heat of fusion are primary indicators of a PCM's suitability for a specific application. **Hexadecane** exhibits a melting temperature around 18°C, making it ideal for applications requiring thermal regulation near ambient temperatures.[3][4][5]

Property	Value	Unit	Reference(s)
Melting Point	18 °C	°C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
18.18 °C	°C	<a href="#">[6]</a>	
64.7 °F	°F	<a href="#">[7]</a>	
Latent Heat of Fusion (Enthalpy of Fusion)	236 - 241	kJ/kg	<a href="#">[2]</a>
53.0 - 53.359	kJ/mol		

## Heat Transfer and Storage Properties

Thermal conductivity dictates the rate at which heat can be charged and discharged from the PCM, while specific heat capacity represents its ability to store sensible heat.

Property	Phase	Value	Unit	Reference(s)
Thermal Conductivity ( $\lambda$ )	Solid	~0.33 - 0.40 (near transition temp.)	W/m·K	<a href="#">[1]</a>
Liquid	~0.15 (near transition temp.)	W/m·K	<a href="#">[1]</a>	
Specific Heat Capacity ( $C_p$ )	Solid	Data not consistently available in search results	J/g·K	<a href="#">[9]</a> <a href="#">[10]</a>
Liquid	~2.2 (at 25 °C)	J/g·K	<a href="#">[9]</a> <a href="#">[10]</a>	

## Physical Properties

Density is a key parameter for determining the volumetric energy storage capacity and is essential for modeling systems where volume change during phase transition is significant.

Property	Phase	Temperature	Value	Unit	Reference(s)
Density ( $\rho$ )	Liquid	25 °C	0.773	g/cm <sup>3</sup>	[3][4][6]
Liquid	20 °C	0.77	g/cm <sup>3</sup>	[6]	
Solid	-	1.07 (Solid-Liquid Ratio)	-	[11]	

## Experimental Protocols for Thermal Characterization

Accurate characterization of a PCM's thermal properties is essential for reliable system design and performance prediction. The following sections detail the standard methodologies for measuring the key thermal properties of **hexadecane**.

### Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a primary technique for determining the thermal properties of PCMs, including transition temperatures, latent heat of fusion, and specific heat capacity.[12][13][14] The method involves monitoring the difference in heat flow between a sample and a reference material as they are subjected to a controlled temperature program. [15][16]

Protocol for Determining Melting Point and Latent Heat of Fusion:

- **Calibration:** Calibrate the DSC instrument for temperature and enthalpy using standard reference materials (e.g., indium) in the temperature range of interest. The calibration should be performed under the same experimental conditions (heating rate, atmosphere) as the sample measurement.[13]
- **Sample Preparation:** Accurately weigh a small sample of **hexadecane** (typically <10 mg) into a DSC crucible (e.g., aluminum).[17] Hermetically seal the crucible to prevent mass loss due to evaporation.
- **Temperature Program:**

- Equilibrate the sample at a temperature well below the expected melting point (e.g., 0°C).
- Hold isothermally for a period (e.g., 5 minutes) to ensure thermal equilibrium.[\[17\]](#)
- Ramp the temperature at a constant, low heating rate (e.g., 0.5 K/min to 10 K/min) through the melting transition to a temperature well above the melting point (e.g., 40°C).[\[14\]](#)[\[17\]](#)  
Lower heating rates generally yield more accurate results.[\[17\]](#)
- Hold isothermally at the upper temperature.
- Cool the sample back to the initial temperature at a controlled rate.
- Data Analysis:
  - The melting point is typically determined as the onset temperature of the melting peak on the DSC thermogram.[\[14\]](#)
  - The latent heat of fusion (enthalpy) is calculated by integrating the area of the melting peak. The DSC software performs this calculation by relating the peak area to the cell constant determined during calibration.

#### Protocol for Determining Specific Heat Capacity (Cp):

- Methodology: The three-step method is commonly used:
  - Run a baseline measurement with two empty crucibles.
  - Run a measurement with a standard reference material of known specific heat capacity (e.g., sapphire).
  - Run a measurement with the **hexadecane** sample.
- Temperature Program: All three runs must use the exact same temperature program and experimental conditions. The program typically involves heating the sample over the desired temperature range at a constant rate (e.g., 10 K/min).
- Calculation: The specific heat capacity of the sample is calculated using the following equation:  $C_p(\text{sample}) = C_p(\text{std}) * (\Delta Q(\text{sample}) / \Delta Q(\text{std})) * (m(\text{std}) / m(\text{sample}))$  Where:

- $C_p$  is the specific heat capacity.
- $\Delta Q$  is the difference in heat flow between the sample/standard run and the baseline run.
- $m$  is the mass of the sample or standard.

## Transient Hot Wire (THW) Method

The Transient Hot Wire (THW) method is a precise and widely used technique for measuring the thermal conductivity of liquids and solids.<sup>[18][19]</sup> It involves immersing a thin metallic wire into the sample, which acts as both a heating element and a resistance thermometer.<sup>[20]</sup> The thermal conductivity is determined by analyzing the transient temperature rise of the wire after a step voltage is applied.<sup>[18]</sup>

### Experimental Protocol:

- Apparatus Setup:
  - A thin platinum or tantalum wire is submerged in the **hexadecane** sample.<sup>[20]</sup> For solid-phase measurement, the liquid sample is solidified around the wire.
  - The wire is incorporated into a Wheatstone bridge circuit to accurately measure its resistance change, which is correlated with temperature.<sup>[20]</sup>
- Measurement Procedure:
  - Allow the sample to reach thermal equilibrium at the desired test temperature.
  - Apply a constant voltage step to the wire, causing it to heat up.
  - Record the change in the wire's resistance (and thus its temperature) as a function of time. The measurement duration is very short (typically < 2 seconds) to minimize the effects of natural convection.<sup>[18][21]</sup>
- Data Analysis:
  - According to the ideal model, the temperature rise ( $\Delta T$ ) of the wire is linearly proportional to the logarithm of time ( $\ln(t)$ ).

- The thermal conductivity ( $\lambda$ ) of the fluid can be calculated from the slope of the  $\Delta T$  vs.  $\ln(t)$  plot using the following relationship:  $\lambda = q / (4 * \pi * \text{slope})$  Where 'q' is the heat input per unit length of the wire.[\[20\]](#)[\[21\]](#)
- Corrections may be applied to account for non-ideal conditions.[\[20\]](#)

## Logical Workflow for PCM Characterization

The evaluation of a candidate material like **hexadecane** for a PCM application follows a logical progression of characterization steps. This workflow ensures that all critical thermal properties are assessed to determine the material's performance and suitability.



[Click to download full resolution via product page](#)

Workflow for the thermophysical characterization of a phase change material.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ucm.es [ucm.es]
- 2. Personalized Cooling System Using Phase Change Materials | Scientific.Net [scientific.net]
- 3. chemicalpoint.eu [chemicalpoint.eu]
- 4. 544-76-3 CAS MSDS (N-Hexadecane) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. Hexadecane - Wikipedia [en.wikipedia.org]
- 7. N-HEXADECANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Hexadecane [webbook.nist.gov]
- 9. Hexadecane [webbook.nist.gov]
- 10. Hexadecane | C16H34 | CID 11006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. Thermal Characterization of Phase Change Materials by Differential Scanning Calorimetry: A Review | MDPI [mdpi.com]
- 14. An Analysis of the Influence of DSC Parameters on the Measurement of the Thermal Properties of Phase-Change Material - PMC [pmc.ncbi.nlm.nih.gov]
- 15. linseis.com [linseis.com]
- 16. torontech.com [torontech.com]
- 17. researchgate.net [researchgate.net]
- 18. Transient hot wire method - Wikipedia [en.wikipedia.org]
- 19. taylorandfrancis.com [taylorandfrancis.com]

- 20. [fsr.ecm.uwa.edu.au](https://fsr.ecm.uwa.edu.au) [[fsr.ecm.uwa.edu.au](https://fsr.ecm.uwa.edu.au)]
- 21. Transient Hot-Wire (THW-L2) – Jet Materials [[jetmaterials.com](https://jetmaterials.com)]
- To cite this document: BenchChem. [thermal properties of hexadecane for phase change materials]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b031444#thermal-properties-of-hexadecane-for-phase-change-materials>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)